

Physical properties of 3-Ethyl-2-methylpyridine (boiling point, density)

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Compound of Interest

Compound Name: **3-Ethyl-2-methylpyridine**

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Technical Guide: Physical Properties of 3-Ethyl-2-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3-Ethyl-2-methylpyridine**, specifically its boiling point and density. The information herein is compiled to support research, development, and quality control activities. This document includes a summary of physical data, detailed experimental methodologies for the determination of these properties, and a logical workflow diagram.

Core Physical Properties

3-Ethyl-2-methylpyridine is a substituted pyridine derivative with applications in various chemical syntheses. Accurate knowledge of its physical properties is essential for process design, safety assessments, and purity analysis.

Data Presentation

The experimentally determined physical properties of **3-Ethyl-2-methylpyridine** are summarized in the table below.

Physical Property	Value	Units	Conditions
Boiling Point	178.6	°C	at 760 mmHg[1][2][3]
Density	0.919	g/cm ³	at 25 °C[1][3]

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of liquid organic compounds such as **3-Ethyl-2-methylpyridine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, the simple distillation method or the capillary method are commonly employed.

Method 1: Simple Distillation

This method is suitable when a sufficient quantity of the sample (typically >5 mL) is available.

- Apparatus Setup: A distillation flask is filled with the liquid sample and a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask with the top of the bulb level with the bottom of the side-arm leading to the condenser.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- Temperature Reading: The temperature is recorded when it becomes constant. This stable temperature, observed on the thermometer during the distillation of the vapor, is the boiling point of the liquid.
- Pressure Correction: The atmospheric pressure is recorded, as the boiling point is pressure-dependent. The observed boiling point can be corrected to the standard pressure of 760 mmHg if necessary.

Method 2: Capillary Method (for small sample volumes)

This micro-method is ideal when only a small amount of the substance is available.

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube or an aluminum block) containing a high-boiling liquid like paraffin oil.[3][4][5]
- **Heating and Observation:** The bath is heated slowly and evenly. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[6]
- **Boiling Point Determination:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heating is stopped. The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[7][8]

Determination of Density

Density is the mass of a substance per unit of volume. Standard methods for liquid density determination include the use of a pycnometer or a digital density meter.

Method 1: Pycnometry

This is a highly accurate gravimetric method.

- **Preparation:** A pycnometer (a glass flask with a precise volume) is thoroughly cleaned, dried, and its mass is accurately weighed (m_{empty}).
- **Sample Filling:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. It is then placed in a thermostatic bath to bring the liquid to the desired temperature (e.g., 25 °C).
- **Volume Adjustment:** Once thermal equilibrium is reached, the volume is precisely adjusted to the pycnometer's calibration mark.
- **Weighing:** The pycnometer is removed from the bath, carefully dried on the outside, and weighed again to determine the mass of the pycnometer and the liquid (m_{filled}).

- Calculation: The mass of the liquid is calculated ($m_{\text{liquid}} = m_{\text{filled}} - m_{\text{empty}}$). The density (ρ) is then determined by dividing the mass of the liquid by the calibrated volume of the pycnometer (V): $\rho = m_{\text{liquid}} / V$.

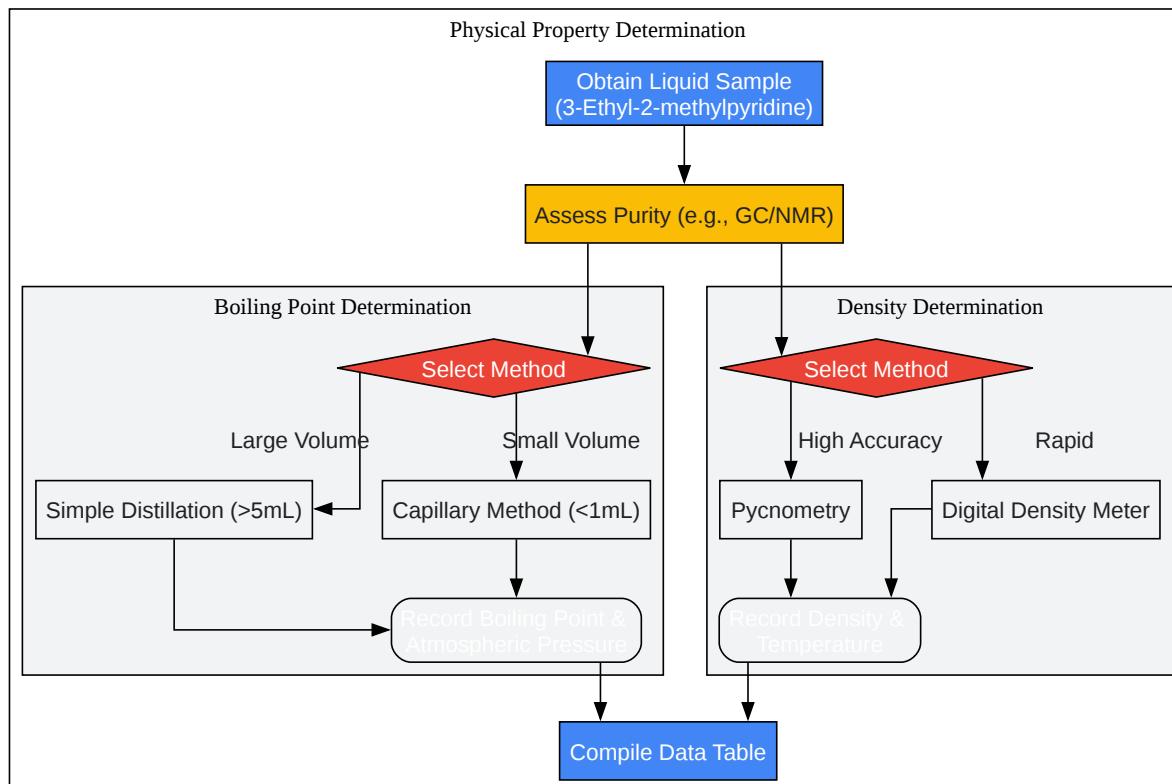
Method 2: Digital Density Meter (Oscillating U-tube)

This automated method is rapid and requires a small sample volume. It is based on ASTM D4052.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Apparatus: A digital density meter measures the oscillation period of a U-shaped glass tube.
- Calibration: The instrument is calibrated using fluids of known density, typically dry air and pure water, at the measurement temperature.
- Sample Injection: The liquid sample is injected into the clean, dry U-tube, ensuring no bubbles are present.[\[12\]](#)
- Measurement: The instrument electronically excites the U-tube, causing it to oscillate. The oscillation frequency is precisely measured. A higher mass in the tube (higher density) results in a lower oscillation frequency.
- Density Calculation: The instrument's software automatically calculates the density of the sample based on the measured oscillation period and the calibration data.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid chemical like **3-Ethyl-2-methylpyridine**.

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Caption: Workflow for determining boiling point and density.

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